

Application Note: Comprehensive Characterization of 2-Acetoxypyranoic Acid using NMR Spectroscopy

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Compound of Interest

Compound Name: 2-Acetoxypyranoic acid

CAS No.: 535-17-1

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Introduction: The Need for Precise Molecular Characterization

2-Acetoxypyranoic acid, also known as O-Acetyl-lactic acid, is a chiral building block of significant interest in synthetic organic chemistry and drug development. Its molecular structure, comprising a carboxylic acid, an ester, and a stereocenter, demands rigorous analytical techniques for unambiguous characterization and quality control. Nuclear Magnetic Resonance (NMR) spectroscopy stands as a preeminent, non-destructive analytical method for providing detailed structural and quantitative information.^{[1][2][3]}

This application note provides a comprehensive guide for researchers and drug development professionals on the use of ^1H , ^{13}C , and 2D NMR spectroscopy for the complete structural verification and purity determination of **2-Acetoxypyranoic acid**. We will delve into the causality behind experimental choices, from sample preparation to advanced data interpretation, ensuring a robust and self-validating analytical workflow.

Foundational NMR Principles for 2-Acetoxypropanoic Acid

NMR spectroscopy is based on the interaction of atomic nuclei with an external magnetic field. [1][2] For **2-Acetoxypropanoic acid** ($C_5H_8O_4$), the NMR-active nuclei 1H and ^{13}C provide a wealth of information.

- **Chemical Shift (δ):** The position of an NMR signal, measured in parts per million (ppm), indicates the chemical environment of a nucleus. Electron-withdrawing groups, like the oxygens in the ester and carboxylic acid moieties, "deshield" nearby nuclei, shifting their signals downfield (to a higher ppm value).
- **Integration:** The area under a 1H NMR signal is directly proportional to the number of protons it represents. This principle is the foundation of quantitative NMR (qNMR). [3][4]
- **Spin-Spin Coupling (J):** Non-equivalent protons on adjacent carbons interact, causing their signals to split into multiplets (e.g., doublets, quartets). The pattern of this splitting reveals the connectivity of the molecule's carbon skeleton.

The structure of **2-Acetoxypropanoic acid** features four distinct proton environments and five distinct carbon environments, which we will explore in detail.

Figure 1: Structure and Atom Numbering of **2-Acetoxypropanoic Acid**

Caption: Structure of **2-Acetoxypropanoic acid** with atom numbering for NMR assignment.

Experimental Protocols: From Sample to Spectrum

A high-quality spectrum is contingent upon meticulous sample preparation and appropriate instrument parameter selection.

Protocol 1: Sample Preparation

The goal of sample preparation is to create a homogeneous solution free of particulate matter, which can degrade spectral quality by distorting the magnetic field. [5][6]

- Analyte Weighing: Accurately weigh 5-25 mg of **2-Acetoxypropanoic acid** for ^1H NMR, or 50-100 mg for ^{13}C NMR, into a clean, dry vial.[\[7\]](#)
- Solvent Selection & Dissolution: Add approximately 0.6-0.7 mL of a deuterated solvent.[\[7\]](#)[\[8\]](#)
 - Causality: Deuterated solvents (e.g., Chloroform- d , CDCl_3) are used because they are "invisible" in ^1H NMR spectra.[\[7\]](#) The deuterium signal is used by the spectrometer to "lock" the magnetic field, ensuring stability.[\[5\]](#) For **2-Acetoxypropanoic acid**, CDCl_3 is a common choice. However, the carboxylic acid proton (H-acid) signal can be broad and its chemical shift concentration-dependent.[\[9\]](#) Using a solvent like DMSO- d_6 can result in a sharper -COOH signal due to stronger hydrogen bonding with the solvent.
- Homogenization: Ensure the sample is fully dissolved. Gentle vortexing or sonication can be used. A clear, transparent solution is required.[\[10\]](#)
- Filtration and Transfer: Filter the solution through a pipette packed with a small plug of glass wool directly into a 5 mm NMR tube.[\[5\]](#) This critical step removes any suspended particles that interfere with proper spectrometer shimming.[\[5\]](#)[\[7\]](#)
- Internal Standard (Optional for qNMR): For quantitative analysis, add a known amount of an internal standard. The standard must be stable, of high purity, and have signals that do not overlap with the analyte.[\[4\]](#) Maleic acid or DSS are suitable choices.[\[11\]](#)

Protocol 2: NMR Data Acquisition

The following are typical acquisition parameters for a 400 MHz spectrometer.

Parameter	¹ H NMR (1D)	¹³ C NMR (1D)	Rationale / Field Insight
Pulse Program	zg30	zgpg30	Standard single-pulse experiments. The 'pg' in the ¹³ C program denotes proton decoupling for simpler spectra (singlets for all carbons).
Spectral Width	20 ppm (-2 to 18 ppm)	240 ppm (-20 to 220 ppm)	Ensures all expected signals, including the broad carboxylic acid proton, are captured.
Acquisition Time	~3-4 sec	~1-2 sec	Longer acquisition time provides better resolution.
Relaxation Delay (d1)	5 sec	2 sec	For quantitative ¹ H NMR, d1 should be at least 5 times the longest T1 relaxation time to ensure full magnetization recovery. A longer delay is crucial for accurate integration. [12]
Number of Scans	8-16	1024-4096	Signal-to-noise ratio improves with the square root of the number of scans. ¹³ C has a low natural abundance, requiring significantly more scans. [5]

Spectral Interpretation: Decoding the Data

Expected ^1H NMR Spectrum

The ^1H NMR spectrum provides the first fingerprint of the molecule.

Proton Assignment	Expected δ (ppm) in CDCl_3	Multiplicity	Integration	J-coupling (Hz)	Structural Rationale
-COOH	9.0 - 12.0	Broad Singlet	1H	N/A	Highly deshielded acidic proton; signal is often broad and its position is concentration-dependent. [9] [13] [14]
H2	~5.08	Quartet (q)	1H	~7.2	This methine proton is deshielded by two adjacent oxygen atoms (ester and carboxylic acid) and is split by the three H1 protons.
H4 ($\text{CH}_3\text{-COO}$)	~2.15	Singlet (s)	3H	N/A	Protons on the acetyl group are in a single environment with no adjacent protons to couple with.
H1 ($\text{CH}_3\text{-CH}$)	~1.52	Doublet (d)	3H	~7.2	These methyl protons are

split into a doublet by the single adjacent H2 proton.

Note: Spectral data is based on typical values and may vary slightly based on solvent and concentration. A reference spectrum is available from SpectraBase.[\[15\]](#)

Expected ^{13}C NMR Spectrum

The ^{13}C NMR spectrum confirms the carbon backbone of the molecule.

Carbon Assignment	Expected δ (ppm) in CDCl_3	Structural Rationale
C5 (-COOH)	~175.7	Carbonyl carbons of carboxylic acids are highly deshielded, appearing far downfield. [9] [13]
C3 (-COO-)	~170.3	Ester carbonyl carbons are also significantly deshielded.
C2 (-CH-)	~68.8	This carbon is bonded to two electronegative oxygens, causing a significant downfield shift.
C4 ($\text{CH}_3\text{-COO}$)	~20.6	The acetyl methyl carbon is a typical aliphatic signal.
C1 ($\text{CH}_3\text{-CH}$)	~16.7	The methyl carbon alpha to the stereocenter appears in the upfield aliphatic region.

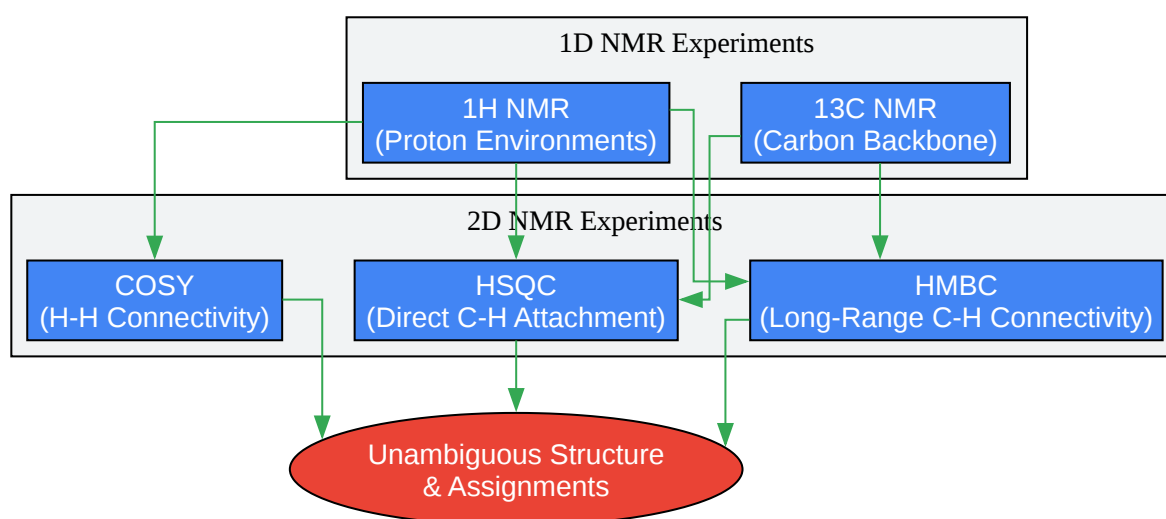
Note: A reference ^{13}C spectrum can be found on SpectraBase.[\[16\]](#)

Advanced Structural Verification with 2D NMR

For unambiguous assignment, especially in more complex molecules, 2D NMR techniques are invaluable.[17]

- COSY (Correlation Spectroscopy): This experiment shows correlations between protons that are coupled to each other (typically through 2-3 bonds).[18] For **2-Acetoxypentanoic acid**, a cross-peak would be observed between the H2 quartet (~5.08 ppm) and the H1 doublet (~1.52 ppm), definitively confirming their connectivity.
- HSQC (Heteronuclear Single Quantum Coherence): This experiment maps protons directly to the carbons they are attached to.[18] It would show correlations for C1-H1, C2-H2, and C4-H4, allowing for secure assignment of both proton and carbon signals.
- HMBC (Heteronuclear Multiple Bond Correlation): This technique reveals longer-range couplings (2-4 bonds) between protons and carbons.[18] For example, the H1 protons (~1.52 ppm) would show a correlation to the ester carbonyl carbon C3 (~170.3 ppm), confirming the overall structure of the molecule.

Figure 2: 2D NMR Workflow for Structural Elucidation



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Caption: Workflow illustrating the integration of 1D and 2D NMR data for complete structural verification.

Quantitative NMR (qNMR) for Purity Assessment

qNMR is a primary analytical method that allows for the determination of absolute purity without the need for a specific reference standard of the analyte.[\[4\]](#)[\[11\]](#)[\[19\]](#)

Protocol 3: qNMR Analysis

- **Sample Preparation:** Prepare the sample as described in Protocol 1, ensuring the highly accurate weighing of both the **2-Acetoxypropanoic acid** (analyte) and a certified internal standard (e.g., maleic acid).[\[12\]](#)
- **Data Acquisition:** Acquire a ^1H NMR spectrum using quantitative parameters (e.g., long relaxation delay, $d1 > 5 \cdot T1$).
- **Data Processing:** Carefully phase and baseline-correct the spectrum. Integrate a well-resolved, pure signal from the analyte (e.g., the H2 quartet) and a signal from the internal standard.
- **Purity Calculation:** The purity of the analyte can be calculated using the following equation:
[\[12\]](#)[\[20\]](#)

$$\text{Purity (\%)} = (I_{\text{analyte}} / I_{\text{std}}) * (N_{\text{std}} / N_{\text{analyte}}) * (M_{\text{analyte}} / M_{\text{std}}) * (m_{\text{std}} / m_{\text{analyte}}) * P_{\text{std}}$$

Where:

- I: Integral value of the signal
- N: Number of protons giving rise to the signal
- M: Molar mass
- m: Mass weighed
- P: Purity of the standard

Conclusion

NMR spectroscopy provides an unparalleled level of detail for the characterization of **2-Acetoxypropanoic acid**. By following the robust protocols outlined in this note—from meticulous sample preparation to the synergistic use of 1D and 2D NMR experiments—researchers can achieve unambiguous structural elucidation and highly accurate purity assessment. This comprehensive approach ensures the quality and integrity of this key chemical entity in research and development settings.

References

- Journal of Medicinal Chemistry. Purity by absolute qNMR.
- Chemical Instrumentation Facility, Iowa State University. NMR Sample Preparation.
- Vedantu. NMR Spectroscopy: Principles, Types & Applications Explained.
- Longdom Publishing. Principles and Applications of Nuclear Magnetic Resonance (NMR) Spectroscopy in Analytical Chemistry.
- Slideshare. NMR Spectroscopy: Principles, Techniques, and Applicationsy.pptx.
- Wiley Online Library. NMR Spectroscopy: Basic Principles, Concepts and Applications in Chemistry, 3rd Edition.
- Technology Networks. NMR Spectroscopy Principles, Interpreting an NMR Spectrum and Common Problems.
- University of York. NMR Sample Preparation.
- Georgia Institute of Technology. Small molecule NMR sample preparation.
- Emery Pharma. A Guide to Quantitative NMR (qNMR).
- PubMed. Structure elucidation from 2D NMR spectra using the StrucEluc expert system: detection and removal of contradictions in the data.
- Organomation. NMR Sample Preparation: The Complete Guide.
- University College London. Sample Preparation.
- ResolveMass Laboratories Inc. Quantitative Nuclear Magnetic Resonance (qNMR) Analysis Explained: What It Is and How It Works.
- University of Ottawa. Quantitative NMR Spectroscopy.
- PubChem. (2S)-2-(Acetyloxy)propanoic acid | C₅H₈O₄ | CID 6326324.
- JoVE. Video: NMR and Mass Spectroscopy of Carboxylic Acids.
- JEOL. qNMR - Quantitative Analysis by NMR.
- ScienceDirect. Structural environments of carboxyl groups in natural organic molecules from terrestrial systems. Part 2: 2D NMR spectroscopy.
- NC State University Libraries. 20.8 Spectroscopy of Carboxylic Acids and Nitriles.
- Chemistry LibreTexts. 20.8: Spectroscopy of Carboxylic Acids and Nitriles.

- Journal of Chemical Education. Development of a Teaching Approach for Structure Elucidation Using 1D and 2D Homonuclear and Heteronuclear NMR Spectra.
- YouTube. 2D NMR spectroscopy for structural elucidation of complex small molecules.
- ResearchGate. Structure Elucidation from 2D NMR Spectra Using the StrucEluc Expert System: Detection and Removal of Contradictions in the Data.
- San Diego State University. Common 2D (COSY, HSQC, HMBC) | SDSU NMR Facility.
- Wiley Science Solutions. (S)-(-)-2-Acetoxypropionic acid - Optional[1H NMR] - Spectrum - SpectraBase.
- Wiley Science Solutions. 2-Acetoxy-propionic acid - Optional[13C NMR] - Chemical Shifts - SpectraBase.

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Sources

- 1. NMR Spectroscopy: Principles, Types & Applications Explained [vedantu.com]
- 2. longdom.org [longdom.org]
- 3. NMR Spectroscopy Explained: How It Works and Why It Matters | Technology Networks [technologynetworks.com]
- 4. emerypharma.com [emerypharma.com]
- 5. NMR Sample Preparation [nmr.eps.hw.ac.uk]
- 6. organomation.com [organomation.com]
- 7. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]
- 8. Small molecule NMR sample preparation – Georgia Tech NMR Center [sites.gatech.edu]
- 9. 20.8 Spectroscopy of Carboxylic Acids and Nitriles – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 10. Sample Preparation | Faculty of Mathematical & Physical Sciences [ucl.ac.uk]
- 11. resolvemass.ca [resolvemass.ca]
- 12. pubsapp.acs.org [pubsapp.acs.org]
- 13. Video: NMR and Mass Spectroscopy of Carboxylic Acids [jove.com]

- [14. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [15. dev.spectrabase.com \[dev.spectrabase.com\]](https://dev.spectrabase.com)
- [16. dev.spectrabase.com \[dev.spectrabase.com\]](https://dev.spectrabase.com)
- [17. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [18. 7\) Common 2D \(COSY, HSQC, HMBC\) | SDSU NMR Facility – Department of Chemistry \[nmr.sdsu.edu\]](https://nmr.sdsu.edu)
- [19. jeolusa.s3.amazonaws.com \[jeolusa.s3.amazonaws.com\]](https://jeolusa.s3.amazonaws.com)
- [20. nmr.chem.ox.ac.uk \[nmr.chem.ox.ac.uk\]](https://nmr.chem.ox.ac.uk)
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